

Application Notes and Protocols for Patch-Clamp Electrophysiology

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Compound of Interest

Compound Name: Calcium Channel antagonist 5

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Disclaimer: The term "CCA-5" is not a recognized standard designation for a specific patch-clamp electrophysiology method in the broader scientific literature. The following application notes and protocols provide a comprehensive overview of the conventional patch-clamp technique, with a specific application example tailored to the study of Cholangiocarcinoma (CCA) and the ERK5 signaling pathway, which may be relevant to the user's interest.

I. Introduction to Patch-Clamp Electrophysiology

The patch-clamp technique is a highly sensitive electrophysiological method that allows for the recording of ionic currents flowing through individual ion channels or the entire cell membrane. [1][2][3] Developed by Erwin Neher and Bert Sakmann, for which they were awarded the Nobel Prize in Physiology or Medicine in 1991, this technique has revolutionized the study of excitable cells such as neurons, cardiomyocytes, and muscle fibers.[1] It is considered the gold standard for investigating ion channel function, pharmacology, and the electrical properties of cell membranes.[4][5]

The fundamental principle involves sealing a glass micropipette with a very fine tip onto the surface of a cell membrane, electrically isolating a small "patch" of the membrane. This high-

resistance "gigaseal" (in the gigaohm range) allows for the measurement of picoampere-level currents with high resolution.[6] The two primary modes of recording are voltage-clamp, where the membrane potential is held constant while recording the resultant current, and current-clamp, where the current is controlled and changes in membrane potential are measured.[1][3]

II. Common Patch-Clamp Configurations

There are several variations of the patch-clamp technique, each offering unique advantages for specific experimental questions:

- **Cell-Attached Patch:** The micropipette is sealed to the cell membrane without rupturing the patch. This configuration is used to record the activity of single or multiple ion channels within the isolated patch while leaving the cell intact.[1][3]
- **Whole-Cell Recording:** After forming a gigaseal, a brief pulse of suction is applied to rupture the membrane patch, providing electrical access to the entire cell. This allows for the recording of the sum of currents from all ion channels in the cell membrane. The intracellular solution in the pipette dialyzes with the cell's cytoplasm.[7][8]
- **Inside-Out Patch:** After forming a cell-attached patch, the pipette is retracted, excising the patch of the membrane with its intracellular surface exposed to the bath solution. This is ideal for studying the effects of intracellular signaling molecules on ion channel activity.[5]
- **Outside-Out Patch:** Starting from the whole-cell configuration, the pipette is slowly withdrawn, causing the membrane to reseal with the extracellular surface of the ion channels facing the bath solution. This configuration is well-suited for studying the effects of extracellular ligands, such as neurotransmitters or drugs, on ion channel function.[5]
- **Perforated Patch:** This is a variation of the whole-cell configuration where the pipette solution contains a pore-forming agent (e.g., nystatin or amphotericin B). These agents create small channels in the membrane patch that allow for electrical access without the dialysis of larger intracellular molecules, thus preserving endogenous second messenger signaling.[7]

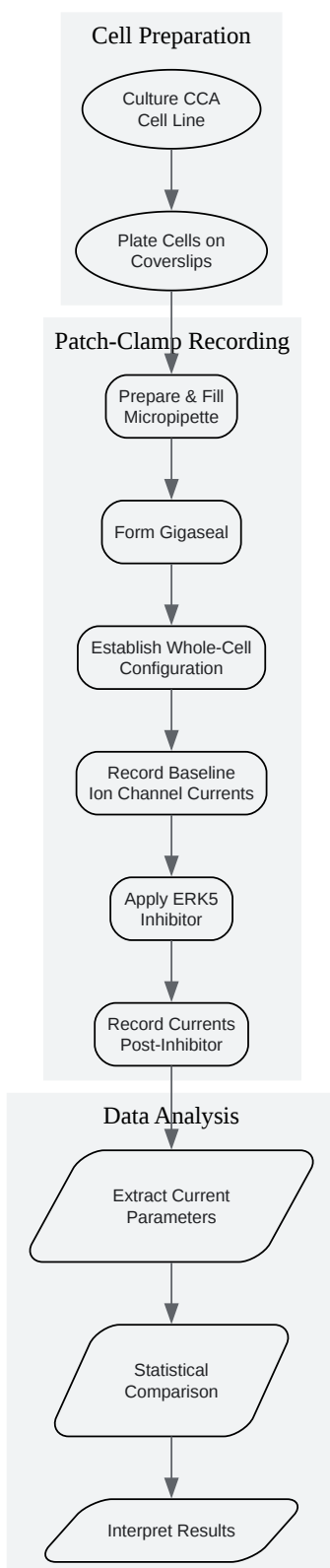
III. Application Example: Investigating ERK5-Mediated Ion Channel Modulation in

Cholangiocarcinoma (CCA) Cells

Background: Cholangiocarcinoma (CCA) is an aggressive cancer with limited treatment options.^[9] The Extracellular Signal-Regulated Kinase 5 (ERK5) signaling pathway has been identified as a key player in the proliferation, migration, and invasion of CCA cells.^[9] Ion channels are known to be involved in cancer progression by influencing cell signaling, proliferation, and migration. This application note describes a hypothetical study using patch-clamp electrophysiology to investigate whether ERK5 modulates the activity of specific ion channels in CCA cells, thereby contributing to the malignant phenotype.

Objective: To characterize the functional expression of key ion channels in a CCA cell line and to determine if their activity is modulated by the ERK5 signaling pathway.

Experimental Workflow:



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Caption: Experimental workflow for investigating ERK5 modulation of ion channels in CCA cells.

IV. Protocols

A. Protocol for Whole-Cell Voltage-Clamp Recording from Cultured CCA Cells

1. Solutions and Reagents:

Solution	Composition
Extracellular Solution (ECS)	140 mM NaCl, 5 mM KCl, 2 mM CaCl ₂ , 1 mM MgCl ₂ , 10 mM HEPES, 10 mM Glucose. Adjust pH to 7.4 with NaOH. Osmolarity ~310 mOsm.
Intracellular Solution (ICS)	130 mM K-Gluconate, 10 mM KCl, 1 mM MgCl ₂ , 10 mM HEPES, 0.5 mM EGTA, 4 mM Mg-ATP, 0.3 mM Na-GTP. Adjust pH to 7.2 with KOH. Osmolarity ~290 mOsm.
ERK5 Inhibitor	e.g., XMD8-92. Prepare a stock solution in DMSO and dilute to the final concentration in ECS on the day of the experiment.

2. Cell Preparation:

- Culture a human CCA cell line (e.g., TFK-1) under standard conditions (37°C, 5% CO₂).
- Two to three days before the experiment, plate the cells at a low density onto glass coverslips.
- On the day of the experiment, transfer a coverslip to the recording chamber on the microscope stage and perfuse with ECS.

3. Micropipette Fabrication and Filling:

- Pull micropipettes from borosilicate glass capillaries using a micropipette puller.
- The ideal pipette resistance when filled with ICS should be between 3-6 MΩ.

- Fill the micropipette with filtered ICS, ensuring no air bubbles are trapped in the tip.

4. Establishing a Gigaseal and Whole-Cell Configuration:

- Mount the filled pipette onto the micromanipulator.
- Apply slight positive pressure to the pipette to keep the tip clean.
- Lower the pipette into the bath and locate a healthy, isolated cell.
- Carefully approach the cell with the pipette tip. Once the tip touches the cell membrane, release the positive pressure.
- Apply gentle suction to form a high-resistance seal ($>1\text{ G}\Omega$) between the pipette tip and the cell membrane.
- Once a stable gigaseal is formed, apply a brief, sharp pulse of suction to rupture the membrane patch and achieve the whole-cell configuration.

5. Data Acquisition:

- Switch the amplifier to voltage-clamp mode.
- Hold the cell at a holding potential of -60 mV .
- Apply a series of voltage steps (e.g., from -100 mV to $+60\text{ mV}$ in 10 mV increments) to elicit voltage-gated ion currents.
- Record the baseline currents for 5-10 minutes to ensure stability.
- Perfuse the recording chamber with ECS containing the ERK5 inhibitor at the desired concentration.
- After a 5-10 minute incubation period, repeat the voltage-step protocol to record the currents in the presence of the inhibitor.

6. Data Analysis:

- Analyze the recorded currents using electrophysiology software (e.g., pCLAMP, PatchMaster).
- Measure the peak current amplitude at each voltage step.
- Construct current-voltage (I-V) relationship plots for both baseline and post-inhibitor conditions.
- Perform statistical analysis (e.g., paired t-test) to determine if the ERK5 inhibitor significantly altered the current amplitudes.

V. Data Presentation

Table 1: Hypothetical effect of an ERK5 inhibitor on peak outward K⁺ current in CCA cells.

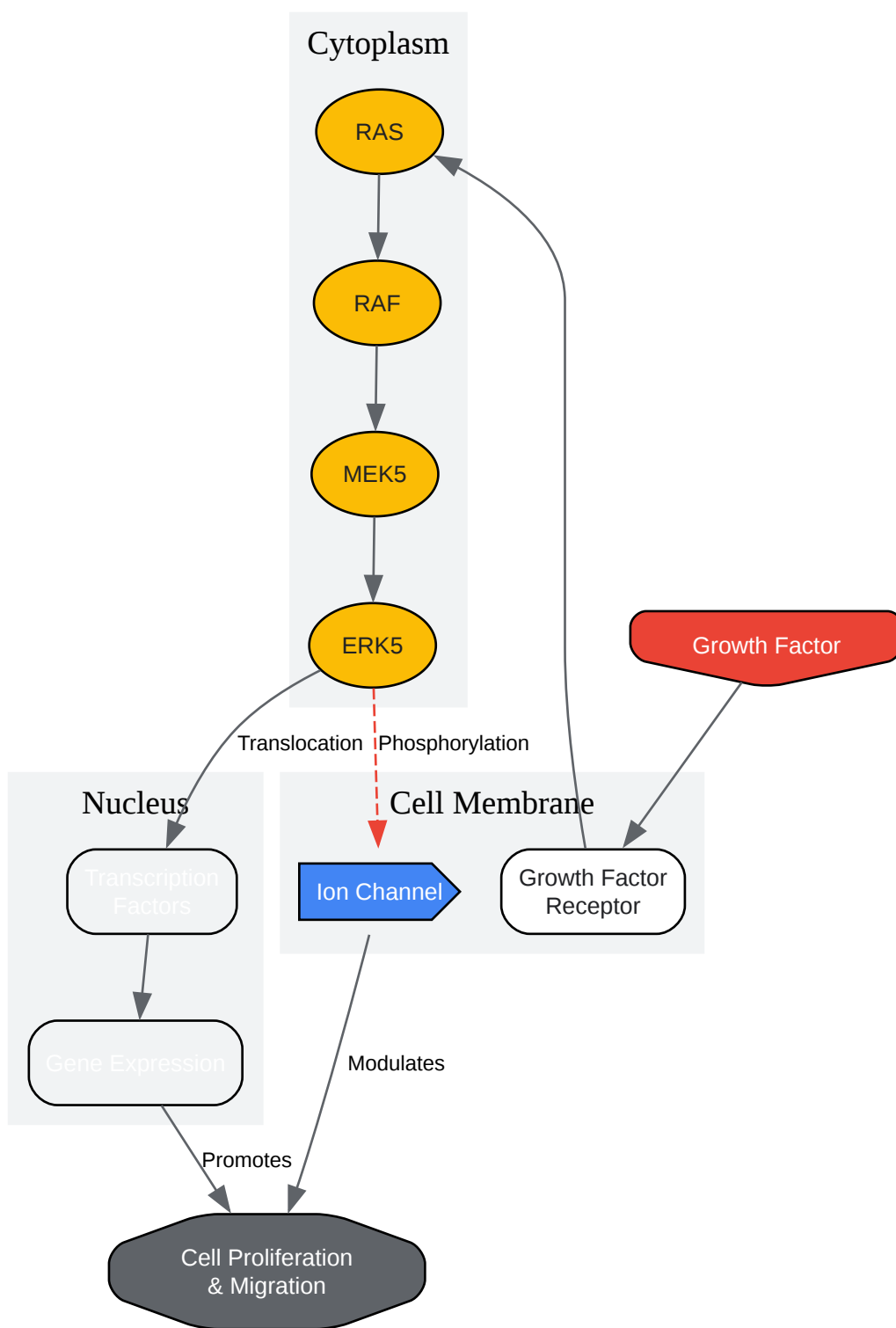
Cell ID	Baseline Peak Current (pA) at +60 mV	Peak Current with ERK5 Inhibitor (pA) at +60 mV	% Inhibition
1	1250	875	30.0%
2	1420	950	33.1%
3	1180	810	31.4%
4	1350	920	31.9%
Mean	1300	888.75	31.6%
SEM	58.0	31.2	0.6%

Table 2: Hypothetical changes in voltage-gated Na⁺ channel kinetics following ERK5 inhibition.

Parameter	Control	With ERK5 Inhibitor
Activation V_{50} (mV)	-35.2 ± 1.5	$-42.8 \pm 1.8^*$
Inactivation V_{50} (mV)	-78.9 ± 2.1	-79.5 ± 2.3
Time to Peak (ms)	1.2 ± 0.2	1.1 ± 0.3
Data are presented as Mean $\pm$ SEM. *p < 0.05 vs. Control.		

VI. Visualization of Signaling Pathway

The following diagram illustrates a hypothetical signaling pathway where ERK5 could modulate ion channel activity in Cholangiocarcinoma cells.



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Caption: Hypothetical ERK5 signaling pathway modulating ion channel activity in cancer.

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References

- 1. Patch clamp - Wikipedia [en.wikipedia.org]
- 2. Patch Clamp Electrophysiology, Action Potential, Voltage Clamp [moleculardevices.com]
- 3. scientifica.uk.com [scientifica.uk.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Progress in automating patch clamp cellular physiology - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. criver.com [criver.com]
- 7. Application of Patch Clamp Methods to the Study of Calcium Currents and Calcium Channels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Whole-cell patch-clamp recording and parameters - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Extracellular Signal-Regulated Kinase 5 Regulates the Malignant Phenotype of Cholangiocarcinoma Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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